

Physical properties of N-Methyldibutylamine (boiling point, density)

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Compound of Interest

Compound Name: *N-Methyldibutylamine*

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N-Methyldibutylamine: A Technical Guide to its Physical Properties

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core physical properties of **N-Methyldibutylamine**, specifically its boiling point and density. The information is presented in a structured format to facilitate easy access and comparison for research and development applications. Detailed experimental protocols for the determination of these properties are also included to ensure accurate and reproducible results in a laboratory setting.

Core Physical Properties

N-Methyldibutylamine is a tertiary amine with the chemical formula $C_9H_{21}N$. An understanding of its physical characteristics is fundamental for its application in various chemical syntheses and pharmaceutical development processes.

Quantitative Data Summary

The key physical properties of **N-Methyldibutylamine** are summarized in the table below. These values are critical for predicting its behavior in different experimental and industrial conditions.

Physical Property	Value	Conditions
Boiling Point	49-51 °C	at 10 mmHg[1][2]
Density	0.745 g/mL	at 25 °C[1][2]

Experimental Protocols

Accurate determination of physical properties is paramount in scientific research. The following sections detail the standard methodologies for measuring the boiling point and density of a liquid compound such as **N-Methyldibutylamine**.

Determination of Boiling Point

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. For substances like **N-Methyldibutylamine**, which have a relatively high boiling point at atmospheric pressure, distillation under reduced pressure is often employed to prevent decomposition.

Methodology:

- **Apparatus Setup:** A distillation apparatus is assembled, consisting of a round-bottom flask, a condenser, a receiving flask, and a thermometer. For reduced pressure distillation, a vacuum pump and a manometer are also required.
- **Sample Preparation:** A small volume of **N-Methyldibutylamine** is placed in the round-bottom flask, along with a few boiling chips to ensure smooth boiling.
- **Distillation:** The apparatus is evacuated to the desired pressure (e.g., 10 mmHg). The flask is then gently heated.
- **Temperature Reading:** The temperature is recorded when the liquid begins to boil and a steady stream of distillate is collected in the receiving flask. This constant temperature is the boiling point at that specific pressure.

Determination of Density

Density is a fundamental physical property that relates the mass of a substance to its volume. It is an important parameter for quality control and for calculations involving mass-volume relationships.

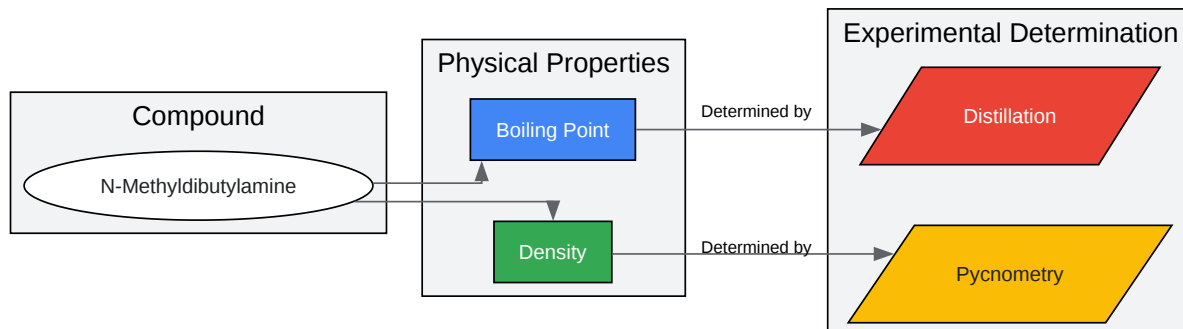
Methodology:

- **Mass Measurement:** An empty, clean, and dry pycnometer (a specific type of flask for measuring density) is weighed accurately on an analytical balance.
- **Volume Measurement:** The pycnometer is then filled with **N-Methyldibutylamine**, ensuring no air bubbles are trapped. The excess liquid is wiped off, and the filled pycnometer is weighed again. The difference in mass gives the mass of the liquid.
- **Temperature Control:** The temperature of the liquid is recorded, as density is temperature-dependent. The measurement is typically performed at a standard temperature, such as 25 °C.
- **Calculation:** The density is calculated by dividing the mass of the liquid by the volume of the pycnometer. The volume of the pycnometer can be predetermined by filling it with a liquid of known density, such as deionized water.

Logical Relationship of Physical Properties

The following diagram illustrates the logical flow of determining and utilizing the physical properties of **N-Methyldibutylamine**.

Logical Workflow for Physical Property Analysis



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Caption: Workflow for **N-Methyldibutylamine** property analysis.

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References

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